

# 7-Methoxybenzofuran: A Technical Overview of its Properties, Structure, and Analysis

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## Compound of Interest

Compound Name: 7-Methoxybenzofuran

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This technical guide provides a comprehensive overview of the core properties, structure, and analytical methodologies for **7-Methoxybenzofuran**, a significant heterocyclic compound with applications in medicinal chemistry and materials science.

## Core Properties of 7-Methoxybenzofuran

**7-Methoxybenzofuran**, also known as 1-benzofuran-7-yl methyl ether, is a solid organic compound.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub>	[2]
Molecular Weight	148.16 g/mol	[2]
IUPAC Name	7-methoxy-1-benzofuran	[2]
CAS Number	7168-85-6	[2]
Boiling Point	70-80°C at 10 mmHg	[1]
Physical Form	Solid	[1]
Purity	Typically 97%	[1]

## Chemical Structure

The molecular structure of **7-Methoxybenzofuran** consists of a fused benzene and furan ring system, with a methoxy group substituted at the 7th position.

Chemical structure of **7-Methoxybenzofuran**.

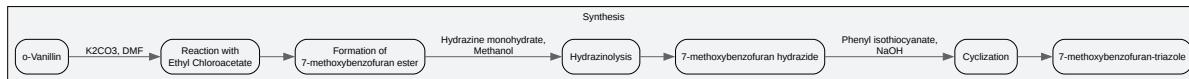
## Experimental Protocols

The synthesis and characterization of **7-Methoxybenzofuran** and its derivatives involve several standard organic chemistry techniques. Below are generalized experimental protocols based on methodologies reported for similar benzofuran compounds.

## Synthesis of 7-Methoxybenzofuran Derivatives

A common route for the synthesis of **7-methoxybenzofuran** derivatives starts from o-vanillin.

[1] The following is a representative synthetic workflow:



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Synthetic workflow for a **7-methoxybenzofuran** derivative.

General Procedure:

- Ester Formation: o-Vanillin is reacted with ethyl chloroacetate in the presence of a base like potassium carbonate in a solvent such as dimethylformamide (DMF) to yield a **7-methoxybenzofuran**-based ester.[1]
- Hydrazide Formation: The resulting ester is then treated with hydrazine monohydrate in methanol to produce the corresponding hydrazide.[1]

- **Heterocyclic Ring Formation:** The hydrazide can be further reacted, for example with phenyl isothiocyanate followed by sodium hydroxide-induced cyclization, to form more complex derivatives like **7-methoxybenzofuran-triazoles**.<sup>[1]</sup>

## Analytical Characterization

The structural confirmation of **7-Methoxybenzofuran** and its derivatives is typically achieved through a combination of spectroscopic methods.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **<sup>1</sup>H NMR:** Provides information on the number and environment of hydrogen atoms. For **7-Methoxybenzofuran**, characteristic peaks would be expected for the aromatic protons and the methoxy group protons.
- **<sup>13</sup>C NMR:** Identifies the number and types of carbon atoms in the molecule. The spectrum would show distinct signals for the carbons in the benzofuran ring system and the methoxy carbon.<sup>[3][4]</sup>

Infrared (IR) Spectroscopy:

- IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of a **7-methoxybenzofuran** derivative would typically show characteristic absorption bands for C-O stretching (ether linkage), C=C stretching (aromatic rings), and C-H bonds.<sup>[3][5]</sup> The sample for IR analysis can be prepared as a potassium bromide (KBr) disc or using the mull technique.

Mass Spectrometry (MS):

- Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of the compound.<sup>[6]</sup> Electrospray ionization (ESI) is a common technique used for the analysis of such molecules.<sup>[7]</sup> The mass-to-charge ratio (m/z) of the molecular ion peak confirms the molecular weight.

## Biological Activity

Benzofuran and its derivatives are known to exhibit a wide range of biological activities, including potential anticancer and anti-tyrosinase properties.[1][8][9] Specifically, certain **7-methoxybenzofuran**-triazole hybrids have been investigated as tyrosinase inhibitors, which could have applications in conditions related to melanin overproduction.[1] Some benzofuran derivatives have also been studied for their potential to inhibit the mTOR signaling pathway, which is often dysregulated in cancer.[10]

## Safety and Handling

**7-Methoxybenzofuran** is classified as a warning-level hazard. It is reported to cause skin and serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood.

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